

2-Allyloxyethanol chemical structure and properties

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Compound of Interest

Compound Name: 2-Allyloxyethanol

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An In-depth Technical Guide to 2-Allyloxyethanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Allyloxyethanol, also known as ethylene glycol monoallyl ether, is a bifunctional organic compound possessing both an allyl ether and a primary alcohol functional group. This unique structure makes it a versatile chemical intermediate and monomer in a wide range of industrial and research applications. Its high boiling point and low odor make it a safer alternative to allyl alcohol in many synthetic procedures. This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **2-Allyloxyethanol**, with a focus on data presentation and detailed experimental methodologies.

Chemical Structure and Identification

2-Allyloxyethanol is a colorless, transparent liquid.[1] Its fundamental chemical structure consists of an allyl group attached via an ether linkage to an ethanol molecule.

Molecular Structure:

- Chemical Formula: $C_5H_{10}O_2$
- Linear Formula: $H_2C=CHCH_2OCH_2CH_2OH$ [2]

- SMILES: C=CCOCCO^[2]
- InChI: 1S/C5H10O2/c1-2-4-7-5-3-6/h2,6H,1,3-5H2^[2]
- InChIKey: GCYHRYNSUGLLMA-UHFFFAOYSA-N^[2]

Physicochemical Properties

A summary of the key physicochemical properties of **2-Allyloxyethanol** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	102.13 g/mol	^[2]
Appearance	Colorless, clear liquid	^[1]
Odor	Weak, characteristic	
Boiling Point	159 °C (lit.)	^[2]
Density	0.955 g/mL at 25 °C (lit.)	^[2]
Refractive Index (n _{20/D})	1.436 (lit.)	^[2]
Flash Point	66 °C (150.8 °F) - closed cup	^[1]
Vapor Pressure	1.842 hPa at 25 °C	^{[3][4]}
Water Solubility	Miscible	^[1]
Solubility in Organics	Soluble in alcohol and oils.	^[5]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Allyloxyethanol**.

Spectroscopy	Key Features
^1H NMR (in CDCl_3)	δ 5.91 (m, 1H, $-\text{CH}=\text{}$), 5.29 (dd, 1H, $=\text{CH}_2$), 5.20 (dd, 1H, $=\text{CH}_2$), 4.03 (d, 2H, $-\text{O}-\text{CH}_2-\text{CH}=\text{}$), 3.70 (t, 2H, $-\text{O}-\text{CH}_2-\text{CH}_2-\text{OH}$), 3.58 (t, 2H, $-\text{O}-\text{CH}_2-\text{CH}_2-\text{OH}$), 2.5 (br s, 1H, $-\text{OH}$)
^{13}C NMR (in CDCl_3)	δ 134.7 ($-\text{CH}=\text{}$), 117.2 ($=\text{CH}_2$), 72.3 ($-\text{O}-\text{CH}_2-\text{CH}=\text{}$), 70.8 ($-\text{O}-\text{CH}_2-\text{CH}_2-\text{OH}$), 61.7 ($-\text{O}-\text{CH}_2-\text{CH}_2-\text{OH}$)
FT-IR	Broad O-H stretch ($\sim 3400\text{ cm}^{-1}$), C-H stretches ($\sim 2850\text{-}3000\text{ cm}^{-1}$), C=C stretch ($\sim 1645\text{ cm}^{-1}$), C-O-C stretch ($\sim 1100\text{ cm}^{-1}$)
Mass Spectrometry	Molecular Ion (M^+) at m/z 102. Key fragments resulting from alpha-cleavage and dehydration.

Reactivity and Applications

The dual functionality of **2-Allyloxyethanol** dictates its reactivity and diverse applications. The allyl group can undergo addition reactions and polymerization, while the hydroxyl group can be derivatized through esterification and etherification.

Key Reactions:

- **Etherification:** The hydroxyl group can react with alkyl halides or other electrophiles to form more complex ethers.
- **Esterification:** Reaction with carboxylic acids or their derivatives yields esters.
- **Isomerization:** The allyl group can be isomerized to a propenyl group, which is a key step in the synthesis of some UV-reactive monomers.
- **Polymerization:** The double bond allows **2-Allyloxyethanol** to act as a monomer or comonomer in the production of various polymers.

Major Applications:

- **Polymer Synthesis:** It is a key monomer in the production of fluorocarbon resins, super absorbent resins, and unsaturated polyesters.[1]
- **Coatings and Adhesives:** Used in the formulation of light-curing coatings and as an additive for paints and plastics.
- **Chemical Intermediate:** Serves as a versatile intermediate for the synthesis of other organic compounds, including pharmaceuticals and silicon-modified materials.
- **Stabilizer:** Acts as a stabilizer for polyurethane foam.[1]

Experimental Protocols

Synthesis of 2-Allyloxyethanol

A common and efficient method for the synthesis of **2-Allyloxyethanol** is the reaction of allyl alcohol with ethylene oxide in the presence of a catalyst. The following protocol is based on a patented method utilizing a Zeocar-2 catalyst.

Materials:

- Allyl alcohol
- Ethylene oxide
- Zeocar-2 catalyst (freshly calcined at 500 °C for 1 hour)
- Stainless steel autoclave
- Distillation apparatus

Procedure:

- Charge a 2 L stainless steel autoclave with 637.2 g (10.96 mol) of allyl alcohol and 39.8 g of freshly calcined Zeocar-2 catalyst.[6]
- Seal the autoclave and introduce 119.4 g (2.71 mol) of ethylene oxide.[6]

- Heat the mixture to 115 °C with constant stirring and maintain this temperature for 1 hour.[6]
The reaction is typically complete within 30 to 90 minutes.
- Monitor the reaction for the complete conversion of ethylene oxide.
- After the reaction is complete, cool the autoclave to room temperature and carefully vent any residual pressure.
- Open the autoclave and filter the reaction mixture to remove the Zeocar-2 catalyst.
- The crude product is then purified by fractional distillation under vacuum.

Purification of 2-Allyloxyethanol

Purification of the crude **2-Allyloxyethanol** is typically achieved by fractional distillation under reduced pressure.

Apparatus:

- Round-bottom flask
- Fractionating column (e.g., Vigreux or packed column)
- Condenser
- Receiving flask
- Vacuum pump and gauge
- Heating mantle

Procedure:

- Assemble the fractional distillation apparatus. Ensure all glassware is dry and joints are properly sealed.
- Charge the round-bottom flask with the crude **2-Allyloxyethanol** and add a few boiling chips or a magnetic stir bar.

- Begin heating the flask gently with the heating mantle.
- Apply vacuum to the system, carefully reducing the pressure to the desired level.
- Slowly increase the temperature to initiate distillation.
- Collect the forerun, which will contain any lower-boiling impurities.
- As the temperature at the head of the column stabilizes near the boiling point of **2-Allyloxyethanol** at the given pressure, change the receiving flask to collect the pure product.
- Continue distillation until the majority of the product has been collected, leaving a small amount of higher-boiling residue in the distillation flask.
- Discontinue heating and allow the apparatus to cool to room temperature before releasing the vacuum.

Analytical Methods

Gas Chromatography (GC):

Gas chromatography is a suitable method for assessing the purity of **2-Allyloxyethanol** and for monitoring reaction progress.

- Column: A polar capillary column, such as one with a polyethylene glycol (wax) stationary phase, is recommended.
- Injector Temperature: 200-250 °C.
- Detector: Flame Ionization Detector (FID).
- Carrier Gas: High purity nitrogen or helium at a flow rate of 1-2 mL/min.
- Temperature Program: An initial temperature of 60-80 °C, held for a few minutes, followed by a ramp to a final temperature of 200-220 °C.

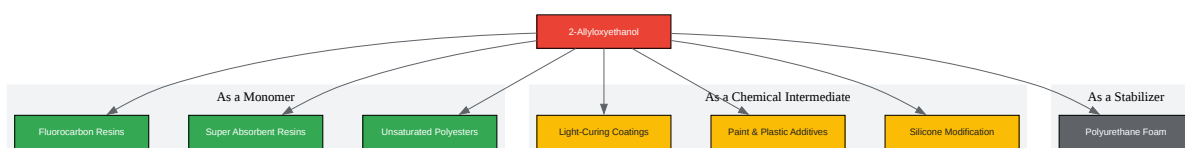
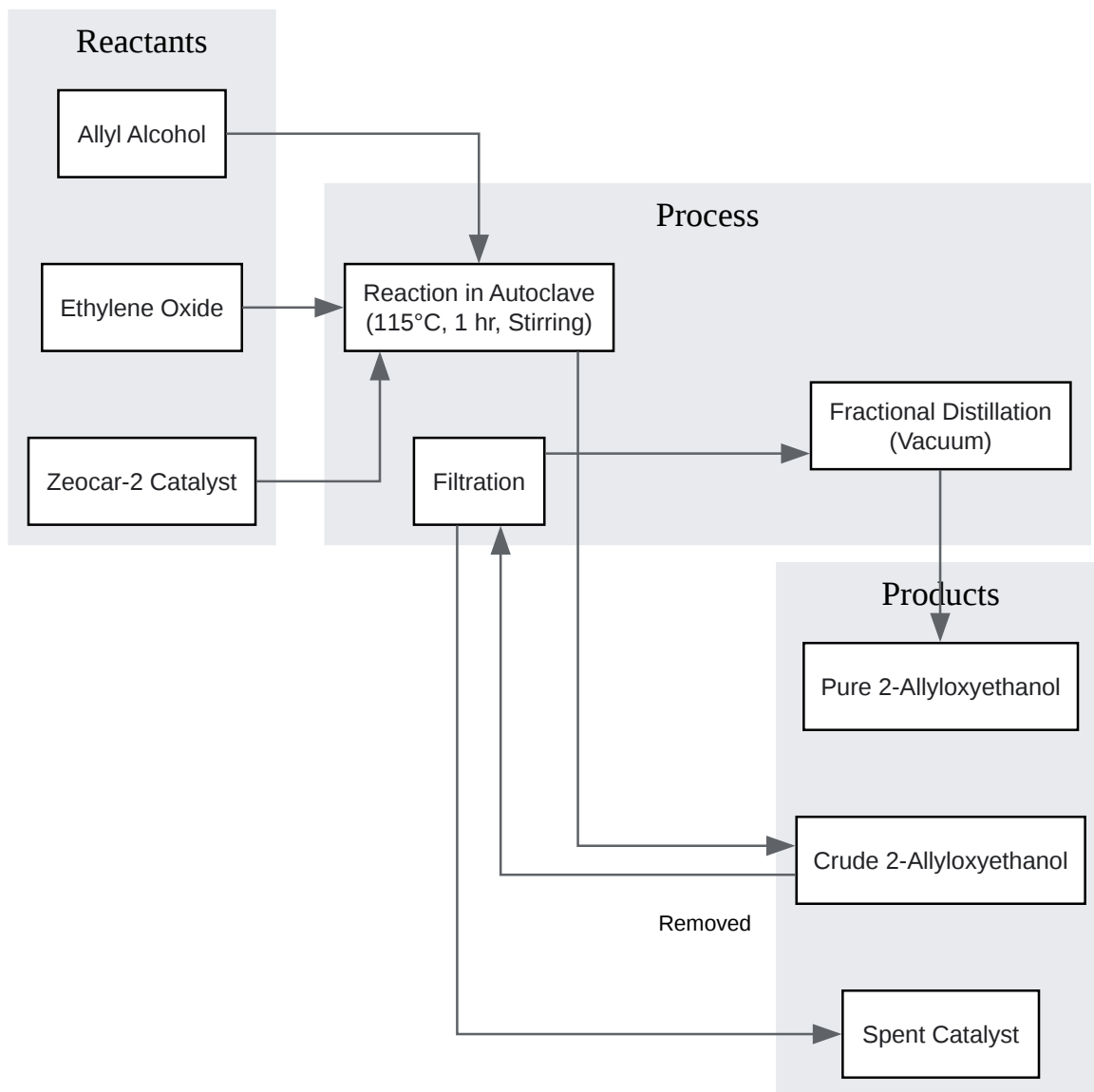
- Sample Preparation: Dilute the sample in a suitable solvent (e.g., methanol or dichloromethane) before injection.

Safety and Toxicology

2-Allyloxyethanol is a combustible liquid and can cause skin and serious eye irritation.[7] Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.

Toxicological Data	Value	Species	Reference
LD ₅₀ (Oral)	3050 mg/kg	Rat	[1][8]
LD ₅₀ (Dermal)	No data available		
LC ₅₀ (Inhalation)	No data available		
Skin Irritation	Causes skin irritation	[7]	
Eye Irritation	Causes serious eye irritation	[7]	

Visualizations



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